

Structural and Synthetic Guide: [(2-Bromo-5-fluorophenyl)methyl]hydrazine[1]

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Compound of Interest

Compound Name: [(2-Bromo-5-fluorophenyl)methyl]hydrazine

CAS No.: 1016529-00-2

Cat. No.: B12097928

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Executive Summary

[(2-Bromo-5-fluorophenyl)methyl]hydrazine is a specialized organohalogen intermediate used primarily in the synthesis of fused nitrogen heterocycles.[1] Distinguished by its ortho-bromo and meta-fluoro substitution pattern relative to the hydrazine tail, this scaffold serves as a critical "turn-inducing" precursor.[1] The ortho-bromine atom provides a handle for intramolecular Buchwald-Hartwig or Ullmann-type cyclizations, enabling the rapid construction of 1H-indazoles and phthalazines, motifs prevalent in oncology and anti-inflammatory pharmacophores.[1]

This guide details the molecular architecture, validated synthetic protocols, and reactivity profiles of this compound, addressing the stability challenges inherent to free-base benzyhydrazines.[1]

Molecular Architecture & Properties[1]

Structural Analysis

The molecule consists of a hydrazine moiety (

) tethered to a benzene ring via a methylene spacer (benzyl position).[1] The halogenation pattern is electronically and sterically distinct:

- Position 2 (Ortho): A Bromine atom.[1][2][3] Its large van der Waals radius creates steric bulk, forcing the methylene tail out of planarity, which pre-organizes the molecule for cyclization.[1]
- Position 5 (Meta): A Fluorine atom.[1][4][5][6] This substituent modulates the lipophilicity and metabolic stability of the ring without significantly imposing steric hindrance at the reaction center.[1]

Physicochemical Profile (Predicted)

Note: Data represents the free base form.[1] The hydrochloride salt is the preferred storage form.[1]

Property	Value (Predicted)	Significance
Formula		Core scaffold
Molecular Weight	219.06 g/mol	Fragment-based drug design compliant
LogP (Octanol/Water)	~1.8 - 2.1	Moderate lipophilicity; good membrane permeability
pKa (Hydrazine N)	~7.8 (Conjugate acid)	Basic; forms stable salts with HCl/HBr
H-Bond Donors	2 (,)	Key for receptor binding interactions
Rotatable Bonds	2	Flexible tail facilitates induced fit

CAS Registry Data

While the specific CAS for the free benzylhydrazine is often referenced in patent literature as an intermediate, the commercially relevant identifiers for the stable precursors and analogs are:

- Precursor (Benzyl Bromide): 2-Bromo-5-fluorobenzyl bromide [CAS: 112399-50-5][1]
- Analog (Phenylhydrazine): (2-Bromo-5-fluorophenyl)hydrazine [CAS: 776239-07-7] (Note: Distinct from the methylhydrazine discussed here).[1][5]

Synthetic Protocol

Objective: Synthesis of **[(2-Bromo-5-fluorophenyl)methyl]hydrazine** dihydrochloride.

Challenge: Benzyl halides are highly reactive toward hydrazines, leading to "polyalkylation" (formation of

-dibenzyl species) if stoichiometry is not controlled.[1]

Reagents & Materials

- Substrate: 2-Bromo-5-fluorobenzyl bromide (1.0 eq)
- Reagent: Hydrazine hydrate () (10.0 eq) – Large excess is critical.[1]
- Solvent: Ethanol (Absolute) or THF.[1]
- Stabilizer: HCl in Dioxane (4M).[1]

Step-by-Step Methodology

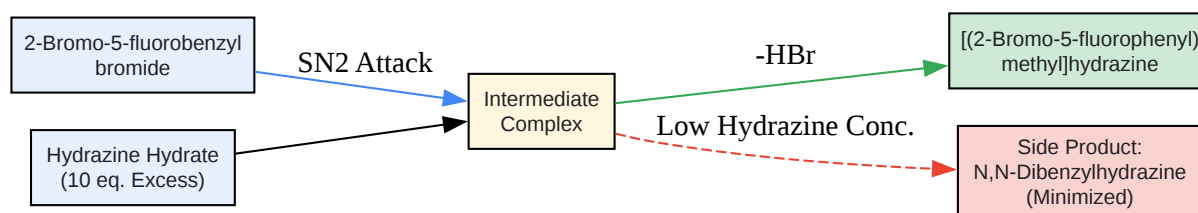
- Preparation: Dissolve hydrazine hydrate (10 eq) in absolute ethanol (5 mL/mmol) and cool to 0°C under an inert atmosphere ().
- Addition: Add a solution of 2-Bromo-5-fluorobenzyl bromide (1 eq) in ethanol dropwise over 30 minutes.

- Mechanism:[1][3]

Nucleophilic Substitution.[1] The high concentration of hydrazine ensures the primary amine attacks the alkyl halide, preventing the product (a secondary amine) from competing for the alkyl halide.[1]

- Reaction: Allow the mixture to warm to room temperature and stir for 3–5 hours. Monitor consumption of bromide by TLC (Hexane/EtOAc).
- Workup (Free Base): Concentrate the solvent in vacuo to remove excess hydrazine (Caution: Hydrazine is toxic).[1] Resuspend residue in DCM and wash with saturated .[1]
- Salt Formation: To the organic layer, add 4M HCl in dioxane dropwise at 0°C. The dihydrochloride salt will precipitate as a white/off-white solid.[1]
- Isolation: Filter the precipitate, wash with cold diethyl ether, and dry under vacuum.

Reaction Workflow Visualization



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Figure 1: Synthetic pathway prioritizing mono-alkylation via kinetic control.

Reactivity & Applications

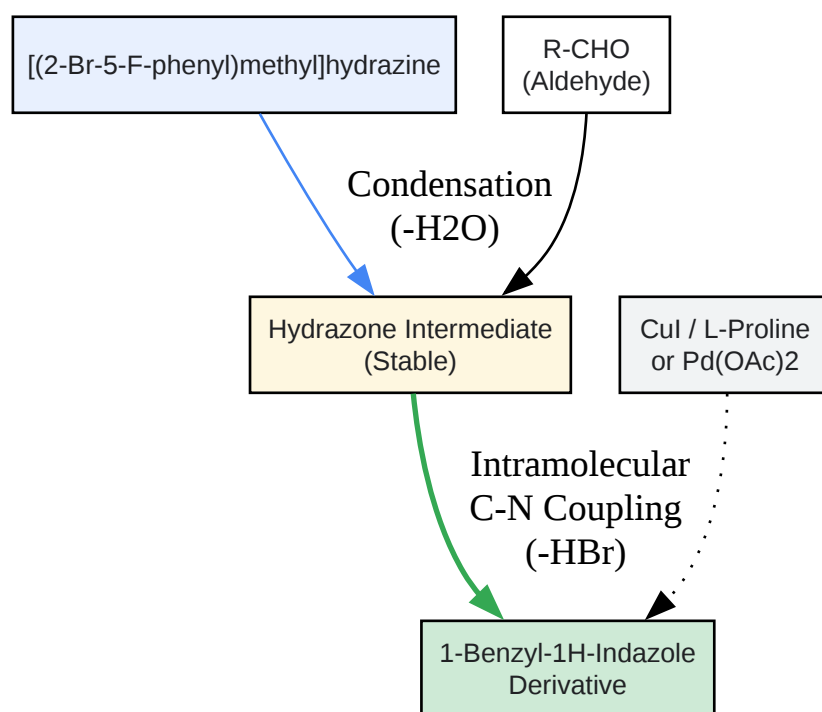
The utility of this molecule lies in its ability to undergo cyclization.[1] The 2-bromo substituent is a "masked" reactive site for transition-metal catalysis.[1]

Indazole Synthesis (Intramolecular N-Arylation)

The most valuable transformation of this scaffold is the synthesis of 1H-indazoles.[1]

- Mechanism: The hydrazine tail forms a hydrazone with an aldehyde, followed by a Copper(I) or Palladium-catalyzed intramolecular C-N bond formation displacing the bromine.[1]
- Significance: This route avoids the use of unstable diazonium salts often required in traditional indazole synthesis.[1]

Pathway Diagram: Indazole Cyclization[1]



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Figure 2: Conversion of the benzylhydrazine scaffold into bioactive indazoles.[1]

Analytical Characterization (Simulated)

To validate the structure, the following NMR signals are diagnostic.

- NMR (400 MHz,
):

- 10.2 ppm (br s, 3H, of salt).[1]
- 7.65 ppm (dd, 1H, -3, ortho to Br).[1] Deshielded by Br.
- 7.40 ppm (dd, 1H, -6).[1]
- 7.15 ppm (dt, 1H, -4).[1]
- 4.10 ppm (s, 2H,).[1] Diagnostic benzylic singlet.[1]
- NMR:
 - Single peak around -115 ppm (typical for meta-fluoro aromatics).[1]

Safety & Handling

- Toxicity: Hydrazines are potential carcinogens and skin sensitizers.[1] Handle in a fume hood.
- Stability: The free base is prone to air oxidation (turning yellow/brown).[1] Isolate as the dihydrochloride salt for long-term storage (stable at -20°C).
- Incompatibility: Avoid contact with strong oxidizers and aldehydes (unless intended for reaction).[1]

References

- Sigma-Aldrich.(2-Bromo-5-fluorophenyl)hydrazine hydrochloride Product Page. (Note: Reference for the phenyl analog properties, utilized for structural comparison). [Link](#)

- PubChem.Compound Summary: (2-bromo-5-fluorophenyl)hydrazine.[1][4] National Library of Medicine.[1] [Link\[1\]](#)
- Xiong, X., Jiang, Y., & Ma, D. (2012).[1][7] Assembly of N-Substituted Hydrazines with Aryl Halides Catalyzed by CuI/4-Hydroxy-L-proline. Organic Letters, 14(10), 2552–2555.[1] (Validation of Cu-catalyzed cyclization of halo-hydrazines). [Link\[1\]](#)
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